

Technical Support Center: Synthesis of 2-(4-aminophenyl)butanoic acid

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Compound of Interest

Compound Name: 2-(4-Aminophenyl)butanoic acid

Cat. No.: B112430

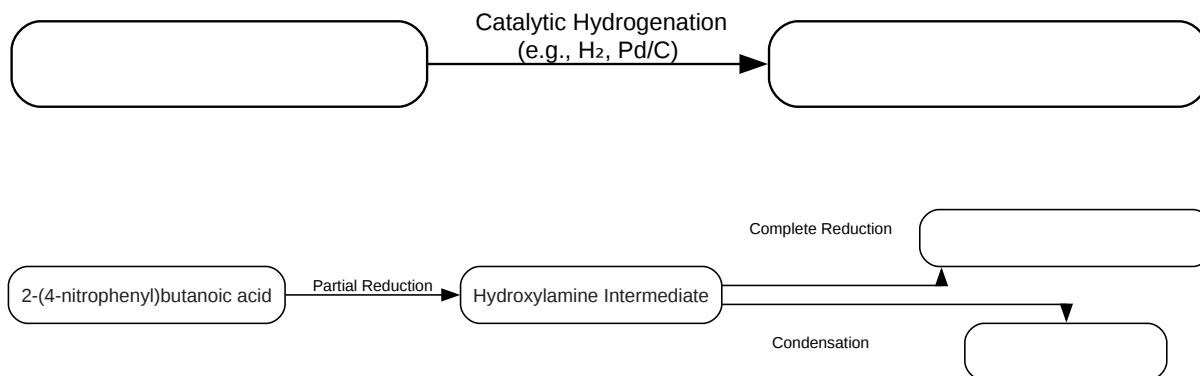
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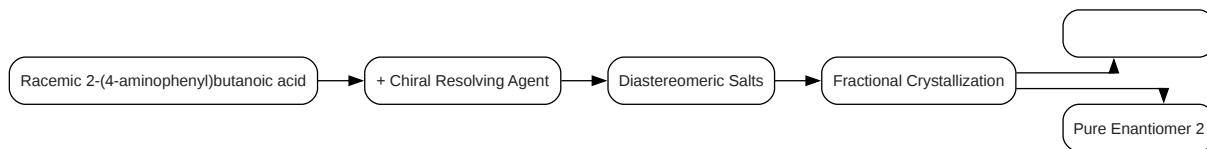
Welcome to the technical support center for the synthesis of **2-(4-aminophenyl)butanoic acid**. This guide is designed for researchers, scientists, and drug development professionals to navigate the common challenges and optimize the yield of this important chemical intermediate.^[1] We will delve into the nuances of the synthetic process, providing not just procedural steps, but also the underlying chemical principles to empower you to troubleshoot effectively.

I. Overview of the Primary Synthetic Route

The most prevalent and industrially relevant synthesis of **2-(4-aminophenyl)butanoic acid** involves the catalytic hydrogenation of its nitro precursor, 2-(4-nitrophenyl)butanoic acid.^{[1][2]} This method is favored for its efficiency and atom economy.

The overall transformation is depicted below:





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References

- 1. nbinno.com [nbinno.com]
- 2. researchgate.net [researchgate.net]
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